

Physicochemical Profiling of Zoledronic Acid Trihydrate: A Technical Guide

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Compound of Interest

Compound Name: *Zoledronic acid trihydrate*

CAS No.: 904894-54-8

Cat. No.: B1354230

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Executive Summary

Zoledronic acid (ZA), a third-generation nitrogen-containing bisphosphonate, is a potent inhibitor of osteoclast-mediated bone resorption.[1][2] While the monohydrate form is the standard commercial API (Active Pharmaceutical Ingredient), the trihydrate form represents a distinct crystalline phase with unique thermodynamic and kinetic stability profiles. This guide provides a comprehensive physicochemical characterization of **Zoledronic acid trihydrate** (

), detailing its solid-state properties, solution thermodynamics, and stability mechanisms. It is designed to support formulation scientists in optimizing crystallization processes and ensuring critical quality attributes (CQAs).

Chemical Identity & Structural Basis

Zoledronic acid trihydrate is characterized by a zwitterionic structure where the phosphonate groups and the imidazole ring interact via a complex hydrogen-bonding network.

Property	Detail
IUPAC Name	(1-Hydroxy-2-imidazol-1-yl-phosphonoethyl)phosphonic acid trihydrate
Formula	
Molecular Weight	326.13 g/mol (Trihydrate) vs. 272.09 g/mol (Anhydrous)
CAS Number	165800-06-6 (Hydrate general); 118072-93-8 (Anhydrous)
Appearance	White crystalline powder
Chirality	Achiral (No asymmetric carbon)

Solid-State Characterization

The differentiation between the trihydrate, monohydrate, and anhydrous forms is critical for intellectual property and bioavailability.

Crystal Habit and Structure

The trihydrate crystallizes in the Triclinic system, space group P1. Unlike the monohydrate, which releases water around 60–100°C, the trihydrate exhibits a distinct dehydration profile. The lattice is stabilized by extensive intermolecular hydrogen bonds involving the three water molecules, the phosphonate oxygens, and the imidazole nitrogen.

Thermal Analysis (TGA & DSC)

Thermal behavior is the primary method for distinguishing the trihydrate from other polymorphs.

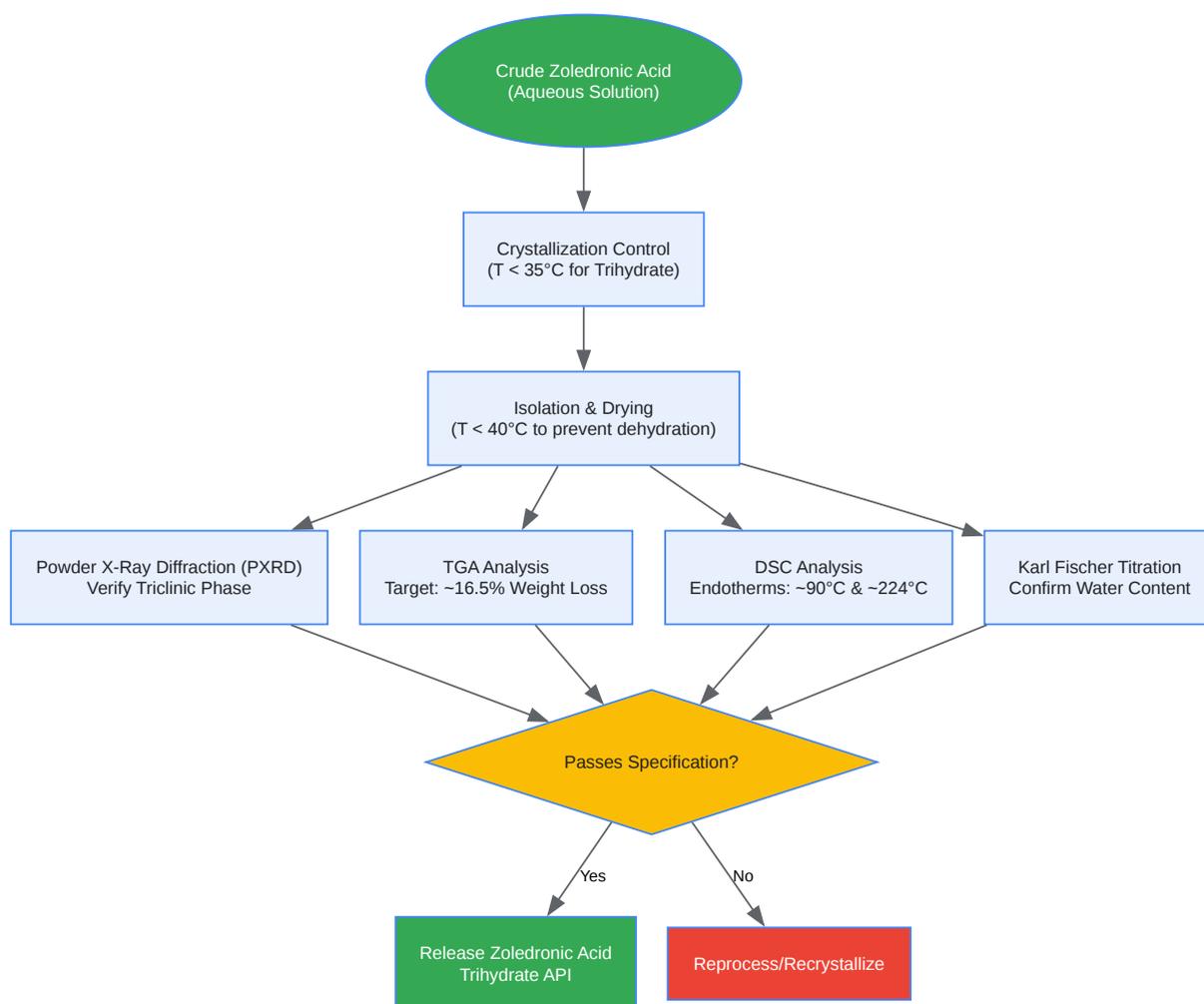
- Thermogravimetric Analysis (TGA):
 - Event 1 (Dehydration): A mass loss of approximately 16.0% – 17.0% occurs between 60°C and 130°C. This corresponds theoretically to the loss of 3 moles of water (Theoretical loss = 16.56%).
 - Event 2 (Decomposition): Oxidative degradation and deamination occur above 225°C.

- Differential Scanning Calorimetry (DSC):
 - Endotherm 1: Broad peak centered ~88–100°C (Dehydration).
 - Endotherm 2: Sharp melting/decomposition endotherm ~224°C, followed immediately by an exotherm at ~234°C (decomposition).

Polymorph Isolation Strategy

The trihydrate is kinetically favored at lower crystallization temperatures (<35°C), whereas the monohydrate is thermodynamically favored at elevated temperatures (>60°C).

Diagram 1: Physicochemical Characterization Workflow This workflow outlines the logical sequence for validating the trihydrate form.



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Figure 1: Decision logic for the isolation and verification of **Zoledronic Acid Trihydrate**.

Solution State Properties

Zoledronic acid is a highly hydrophilic, zwitterionic bisphosphonate. Its solubility and ionization are heavily pH-dependent.

Ionization Constants (pKa)

Zoledronic acid possesses five ionizable groups (two phosphonates and one imidazole). The precise pKa values are essential for understanding its behavior in physiological fluids.

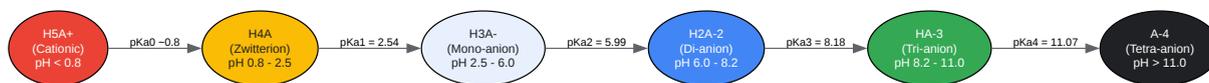
- pKa₀: 0.8 (Strong acid, phosphonate)
- pKa₁: 2.54 (Phosphonate)[3]
- pKa₂: 5.99 (Phosphonate)[3]
- pKa₃: 8.18 (Imidazole/Phosphonate interplay)[3][4]
- pKa₄: 11.07 (Phosphonate)[3][4]

Reference: Int. J. Mol.[3] Sci. 2022, 23, 5944.[3]

Solubility Profile

- Water: Slightly soluble (~1.6 – 2.0 mg/mL at pH < 2).
- 0.1N NaOH: Freely soluble (Formation of sodium zoledronate salts).
- 0.1N HCl: Sparingly soluble.
- Organic Solvents: Practically insoluble in methanol, ethanol, and acetonitrile.
- LogP: -0.985 (Highly hydrophilic).

Diagram 2: pH-Dependent Ionization Pathway (Speciation) Understanding the charge state is vital for formulation (e.g., complexation with calcium).



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Figure 2: Protonation states of Zoledronic acid across the pH scale. The H2A-2 species is predominant at physiological pH (7.4).

Experimental Protocols

Protocol: Thermodynamic Solubility Determination (Shake-Flask Method)

Objective: To determine the equilibrium solubility of **Zoledronic acid trihydrate** in various pH buffers. Principle: Saturation of the solvent followed by phase separation and quantification via HPLC.

Materials:

- **Zoledronic Acid Trihydrate** (Micronized).
- Buffers: pH 1.2 (HCl), pH 4.5 (Acetate), pH 6.8 (Phosphate).
- Orbital Shaker with temperature control ($37^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$).
- 0.45 μm PVDF Syringe Filters (Pre-saturated).

Step-by-Step Methodology:

- Preparation: Calibrate the pH of all buffer solutions.
- Saturation: Add excess **Zoledronic acid trihydrate** (~500 mg) to 10 mL of each buffer in glass vials. Ensure undissolved solid is visible.
- Equilibration:

- Place vials in the orbital shaker at 37°C, 100 RPM.
- Equilibrate for 24 to 48 hours.
- Expert Note: Check pH after 24 hours. If the pH has shifted due to the drug's acidity, readjust or record the final pH (Solubility is pH-dependent).
- Sampling:
 - Withdraw 1 mL of suspension.
 - Filter immediately through a 0.45 µm PVDF filter. Discard the first 0.2 mL of filtrate (to prevent adsorption errors).
- Quantification (HPLC):
 - Column: C18 or Anion Exchange (due to high polarity).
 - Mobile Phase: Buffer (Phosphate/Tetrabutylammonium bisulfate ion-pair reagent) : Methanol (95:5).
 - Detection: UV at 215 nm.[5]
 - Calculation: Compare peak area against a standard curve prepared from the trihydrate reference standard.

Protocol: Polymorph Verification via TGA

Objective: Confirm the trihydrate state and rule out monohydrate contamination.

- Instrument: Calibrated TGA (e.g., TA Instruments or Mettler Toledo).
- Sample Prep: Weigh 5–10 mg of sample into a platinum or aluminum pan. Do not crimp hermetically; allow moisture escape.
- Method:
 - Equilibrate at 25°C.

- Ramp 10°C/min to 300°C.
- Purge gas: Nitrogen (40 mL/min).
- Analysis:
 - Integrate weight loss between 60°C and 140°C.
 - Acceptance Criteria: Weight loss must be between 16.0% and 17.0%. (Monohydrate would show ~6.0–6.5%).

Stability & Degradation[7]

- Hygroscopicity: The trihydrate is relatively stable at ambient humidity but can dehydrate to the monohydrate or anhydrous forms if exposed to high heat (>60°C) or vacuum drying.
- Chemical Stability: The P-C-P backbone is resistant to hydrolysis. Primary degradation pathways are oxidative cleavage of the imidazole ring at very high temperatures or under forced stress conditions.
- Storage: Store in tight, light-resistant containers at 20°C to 25°C. Avoid desiccants that might strip the crystal water.

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